

# Personal protective equipment for handling Antibacterial agent 125

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## Compound of Interest

Compound Name: Antibacterial agent 125

Cat. No.: B10857254

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## Essential Safety and Handling Guide for Antibacterial Agent 125

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **Antibacterial Agent 125** in a laboratory setting. Adherence to these guidelines is crucial for ensuring the safety of researchers, scientists, and drug development professionals.

### Chemical and Physical Properties

A summary of the key quantitative data for **Antibacterial Agent 125** is presented below.

Property	Value
CAS Number	1274611-43-6
Molecular Formula	C15H11ClN2O
Molecular Weight	270.71 g/mol
Purity	>98% (HPLC)
Solubility	In Vitro: DMSO : 250 mg/mL (923.50 mM; Ultrasonic (<60°C))
Storage (In solvent)	-80°C for 6 months; -20°C for 1 month (protect from light)

Source: MedChemExpress Safety Data Sheet[1], MOLNOVA Product Information[2]

While **Antibacterial Agent 125** is not classified as a hazardous substance or mixture, it is imperative to follow standard laboratory safety practices to minimize any potential risks.[1]

## Personal Protective Equipment (PPE)

The following personal protective equipment should be worn at all times when handling **Antibacterial Agent 125** to prevent direct contact and inhalation.

PPE Category	Item	Specifications and Best Practices
Hand Protection	Nitrile or Latex Gloves	Powder-free gloves are recommended to avoid contamination of the work area. <sup>[3]</sup> Change gloves every 30 to 60 minutes or immediately if they become damaged or contaminated. <sup>[3]</sup> For added protection, especially when handling stock solutions, consider wearing double gloves. <sup>[3]</sup>
Eye Protection	Safety Glasses with Side Shields or Goggles	Provides a barrier against accidental splashes. <sup>[3]</sup>
Body Protection	Laboratory Coat	A buttoned lab coat protects the skin and personal clothing from contamination. <sup>[4]</sup> <sup>[5]</sup>
Respiratory Protection	N95 or N100 Particle Mask	Recommended when handling the powdered form of the agent to prevent inhalation of fine dust particles. <sup>[3]</sup> <sup>[6]</sup>

## Experimental Protocols: Step-by-Step Handling and Disposal

### Operational Plan: Safe Handling Workflow

This workflow outlines the procedural steps for safely handling **Antibacterial Agent 125** from initial preparation to the conclusion of an experiment.

- Preparation:

- Before handling, ensure that the laboratory is equipped with an accessible safety shower and eye wash station.[1]
- Disinfect the work area with a 70% ethanol or 10% bleach solution before and after use.[7]
- Don the appropriate personal protective equipment as detailed in the table above.
- When weighing the powdered form of the agent, do so in an area with appropriate exhaust ventilation, such as a chemical fume hood, to avoid the formation of dust and aerosols.[1]
- Solution Preparation:
  - Use a properly calibrated balance for accurate measurement.
  - When dissolving the agent in a solvent, add the powder to the liquid to minimize splashing.
  - Cap all containers securely when not in use to prevent spills and evaporation.[8]
- During Experimentation:
  - Handle all solutions containing **Antibacterial Agent 125** with care to avoid spills and the creation of aerosols.[5]
  - Clearly label all containers with the name of the agent, concentration, and date.
  - Do not eat, drink, or smoke in the laboratory.[7][9]
  - Wash hands thoroughly with disinfectant soap after handling the agent and before leaving the laboratory.[7]

#### Disposal Plan: Waste Management

Proper disposal of antibacterial waste is critical to prevent environmental contamination and the development of antimicrobial resistance.[10]

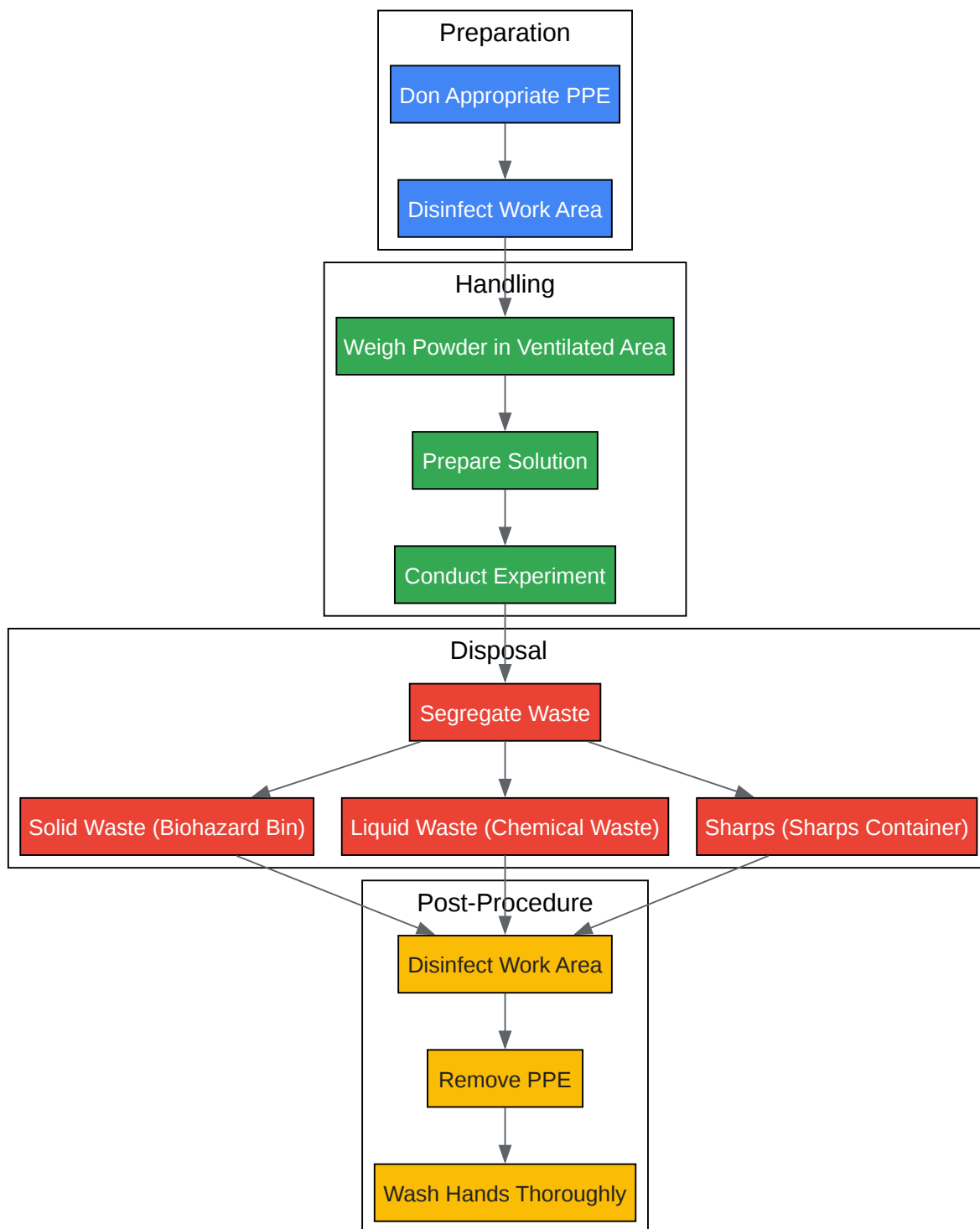
- Solid Waste:
  - Contaminated materials such as gloves, pipette tips, and paper towels should be placed in a designated biohazard waste container.[11]

- Liquid Waste:
  - Stock solutions of **Antibacterial Agent 125** are considered hazardous chemical waste and should be collected in a designated, approved container for chemical waste.[\[12\]](#)
  - Do not pour stock solutions or unused media containing the agent down the drain.[\[12\]](#)
  - For media containing **Antibacterial Agent 125** that has been used for cell culture, it should be treated as chemical waste.[\[12\]](#) Autoclaving may not be sufficient to degrade the antibiotic and is not a recommended method for disposal of stock solutions.[\[12\]](#)
- Sharps:
  - Needles, syringes, and other sharp objects contaminated with the agent must be disposed of in a puncture-resistant sharps container.[\[11\]](#)
- Final Disposal:
  - All waste should be disposed of in accordance with institutional and local environmental regulations. Consult your institution's Environmental Health and Safety (EHS) department for specific guidelines.[\[10\]](#)[\[12\]](#)

## Visualized Workflow for Safe Handling

The following diagram illustrates the key decision points and procedural flow for the safe handling of **Antibacterial Agent 125**.

## Safe Handling Workflow for Antibacterial Agent 125

[Click to download full resolution via product page](#)Caption: Procedural workflow for the safe handling of **Antibacterial Agent 125**.

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